

An In-depth Technical Guide to the Safe Handling of Quizalofop-ethyl-d3

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Compound of Interest

Compound Name: Quizalofop-ethyl-d3

Cat. No.: B15556495

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety data and handling precautions for **Quizalofop-ethyl-d3**. Given that the deuterated form (d3) possesses analogous chemical and toxicological properties to its non-deuterated counterpart, this document leverages safety information for Quizalofop-ethyl and Quizalofop-P-ethyl to ensure a thorough understanding of the associated hazards and mitigation strategies.

Chemical and Physical Properties

Quizalofop-ethyl is a selective, post-emergence herbicide.^[1] It appears as white crystals and is insoluble in water.^{[2][3]}

Property	Value
Molecular Formula	C19H17ClN2O4
Molecular Weight	372.80 g/mol [2]
Melting Point	91.7-92.1 °C[2]
Boiling Point	220 °C @ 0.2 mm Hg[2]
Vapor Pressure	1.1 x 10-8 atm-cu m/mole[3]
Solubility	Insoluble in water. Soluble in benzene, xylene, acetone, and ethanol.[2]
LogP	4.65[1]

Hazard Identification and Classification

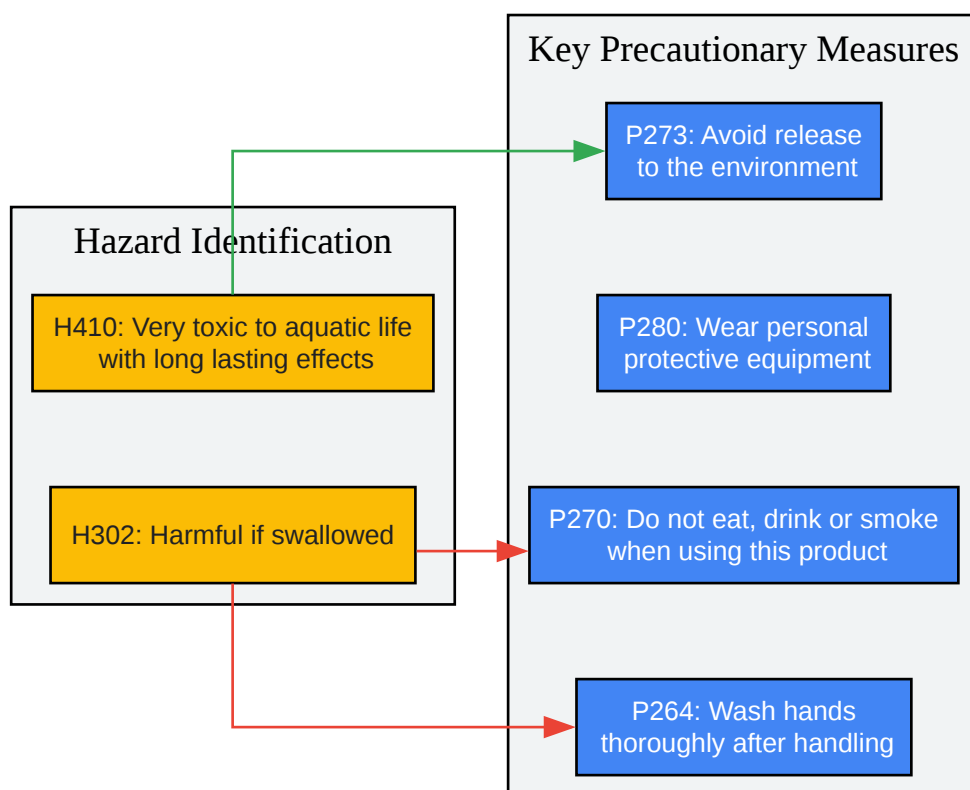
Quizalofop-ethyl is classified as harmful if swallowed and is an acute oral and dermal toxicant (Category 4).[4] It is also very toxic to aquatic life with long-lasting effects.[4][5]

GHS Hazard Statements:

- H302: Harmful if swallowed.[5]
- H400: Very toxic to aquatic life.[4]
- H410: Very toxic to aquatic life with long lasting effects.[5]

Precautionary Statements:

- P264: Wash hands thoroughly after handling.[5]
- P270: Do not eat, drink or smoke when using this product.[5]
- P273: Avoid release to the environment.[5]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[4]



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Hazard Identification and Precautionary Measures.

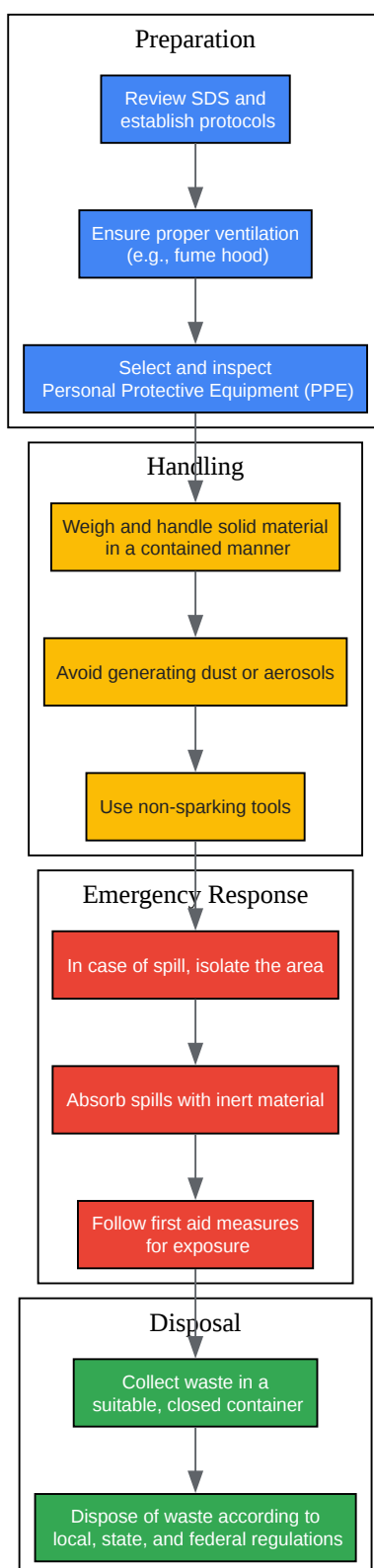
Toxicological Data

The primary target organ for repeated-dose toxicity of Quizalofop-ethyl is the liver.[6] It is not considered to be carcinogenic or mutagenic.[7][8]

Toxicity Endpoint	Value	Species
Acute Oral LD50	1670 mg/kg (male), 1480 mg/kg (female)[7]	Rat
Acute Dermal LD50	>5000 mg/kg[7]	Rabbit
Acute Inhalation LC50 (4-hour)	5.8 mg/L[8]	Rat
Eye Irritation	Mild irritant[7]	Rabbit
Skin Irritation	Not a primary skin irritant[7]	Rabbit
Skin Sensitization	Not a sensitizer[7]	Guinea Pig

Experimental Protocols: Hazard Mitigation Workflow

The following workflow outlines the necessary steps for safe handling, from preparation to disposal.



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Safe Handling Workflow for **Quizalofop-ethyl-d3**.

Handling and Storage Precautions

Handling:

- Handle in a well-ventilated place.[4]
- Wear suitable protective clothing, including impervious gloves and safety goggles with side-shields.[4]
- Avoid contact with skin and eyes.[4]
- Avoid the formation of dust and aerosols.[4]
- Use non-sparking tools to prevent fire caused by electrostatic discharge.[4]
- Do not eat, drink, or smoke when using this product.[4]
- Wash hands and any exposed skin thoroughly after handling.[9]

Storage:

- Store in the original container in a dry, cool, and well-ventilated area.[10]
- Keep containers tightly closed.[9]
- Store in a locked area, away from children, food, and animal feed.[10]
- Protect from direct sunlight and extreme temperatures.[9]

Accidental Release and First Aid Measures

Accidental Release:

- Evacuate personnel to a safe area and ensure adequate ventilation.[4]
- Remove all sources of ignition.[4]
- Wear appropriate personal protective equipment during clean-up.

- Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains.
[4]
- For small spills, absorb with an inert material such as sand or sawdust and place in a suitable container for disposal.[11]
- For large spills, dike the area to contain the material for later disposal.[9]

First Aid:

- If inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek medical attention immediately.[4]
- In case of skin contact: Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor if irritation persists.[4]
- In case of eye contact: Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing and consult a doctor.[4]
- If swallowed: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[4]

Fire-Fighting Measures

- Suitable extinguishing media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[4]
- Specific hazards: No specific data is available for **Quizalofop-ethyl-d3**, but it is advised to avoid breathing mist, gas, or vapors.[4]
- Protective equipment: Firefighters should wear self-contained breathing apparatus and full protective clothing.[4]

Disposal Considerations

- Dispose of contents and container to an appropriate treatment and disposal facility in accordance with applicable local, state, and federal laws and regulations.[4]
- Do not contaminate water, food, or feed by storage or disposal.[9]

Ecological Information

Quizalofop-ethyl is very toxic to aquatic organisms.[4] It is non-toxic to earthworms and bees.[10] The substance hydrolyzes rapidly in soil and is not readily leached.[10]

Organism	Toxicity
Fish	Acute I (LC50 \leq 1 mg/L)[10]
Crustacea	Acute I (LC50 \leq 1 mg/L)[10]
Algae	Acute I (EC50 \leq 1 mg/L)[10]
Birds	Non-toxic[10]
Bees	Non-toxic[10]

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